

Proper Disposal of NDSB-211: A Guide for Laboratory Professionals

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This document provides essential safety and logistical information for the proper disposal of **NDSB-211**, a non-detergent sulfobetaine. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard chemical waste management practices.

Hazard Summary and Disposal Overview

NDSB-211 is classified as a corrosive material that can cause severe skin burns and eye damage.[1][2][3] Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this chemical. The primary goal of the disposal procedure is to manage solid and solution waste containing **NDSB-211** in a manner that prevents environmental release and ensures the safety of personnel.



Characteristic	Information
Chemical Name	3-[Dimethyl-(2-hydroxyethyl)ammonio]-1- propanesulfonate
Synonyms	NDSB-211, Dimethyl(2-hydroxyethyl)(3-sulfopropyl)ammonium hydroxide inner salt
CAS Number	38880-58-9[1]
Physical Form	Solid[2]
Primary Hazard	Skin Corrosion (Category 1B)[1][2][3]
Hazard Statement	H314: Causes severe skin burns and eye damage[2][3]
Disposal Consideration	Do not let product enter drains[1]

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of NDSB-211 waste.

- 1. Personal Protective Equipment (PPE):
- Wear appropriate PPE, including chemical-resistant gloves, a lab coat, and safety goggles or a face shield.[1]
- 2. Waste Segregation:
- Solid Waste:
 - Collect unused or spilled solid NDSB-211 in a dedicated, clearly labeled hazardous waste container.
 - When handling the solid, avoid creating dust.[1] Use methods such as sweeping and shoveling for collection.[1]
- Solution Waste:



- Collect all aqueous solutions containing NDSB-211 in a separate, sealed, and clearly labeled hazardous waste container.
- Do not pour NDSB-211 solutions down the drain.[1]
- 3. Container Management:
- Ensure all waste containers are suitable for corrosive materials and are kept tightly closed in a dry, well-ventilated area.[1]
- Label the waste container clearly with "Hazardous Waste," "Corrosive," and "NDSB-211."
- 4. Disposal:
- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Provide the safety data sheet (SDS) for NDSB-211 to the disposal personnel.[1]

Emergency Procedures

- In case of eye contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a physician.[1]
- In case of skin contact: Wash off with soap and plenty of water. Take off contaminated clothing and shoes immediately and consult a physician.[1]
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[1]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **NDSB-211**.







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Caption: NDSB-211 Disposal Workflow Diagram.

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